

Comprehensive Comparison: 3-O-Methylellagic Acid vs. 3,3'-Di-O-Methylellagic Acid

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3-O-Methylellagic acid

CAS No.: 51768-38-8

Cat. No.: S1953689

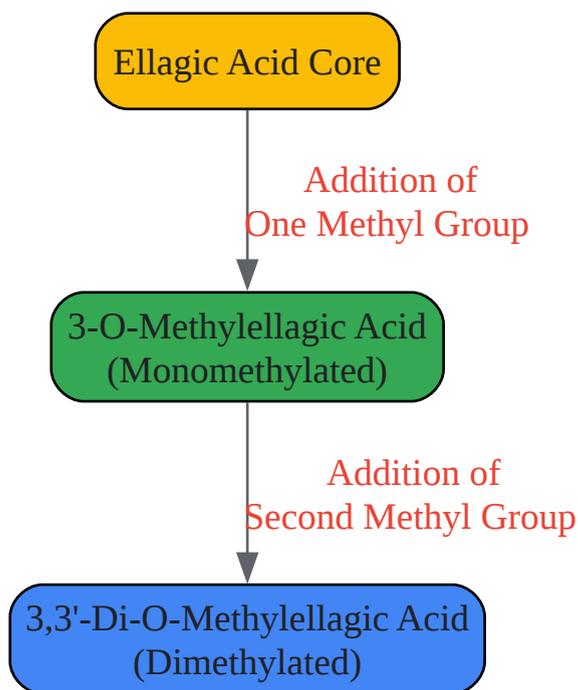
Get Quote

Structural Identification and Basic Properties

The table below summarizes the core characteristics and identification methods for both compounds.

Property	3-O-Methylellagic Acid	3,3'-Di-O-Methylellagic Acid
IUPAC Name	3-O-Methylellagic acid	3,3'-Di-O-methylellagic acid
Molecular Formula	Information limited in search results	C ₁₆ H ₁₀ O ₈ [1]
CAS Registry Number	Not specified in search results	5488919 [1]
Chemical Structure	Ellagic acid with a single methyl group at the 3-position.	Ellagic acid with methyl groups at both the 3- and 3'-positions [2] [3].
Mass Spectrometry Data	Characterized by HPLC-ESI-MS and nano-ESI-MS-MS [4].	Characterized by ESI-MS [3].
NMR Data	¹ H NMR and ¹³ C NMR used for identification [4].	Full characterization via ¹ H NMR, ¹³ C NMR, DEPT-135, HSQC, and HMBC [3].

The following diagram illustrates the structural relationship between these compounds and the core ellagic acid scaffold.



[Click to download full resolution via product page](#)

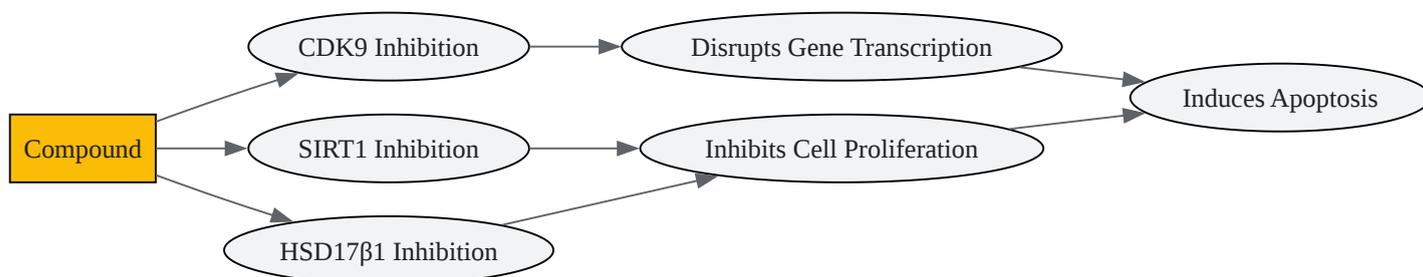
Biological Activity Profiles

The biological activities of both compounds, as reported in scientific literature, are compared in the table below.

Activity Type	3-O-Methylellagic Acid	3,3'-Di-O-Methylellagic Acid
Anticancer Potential	Its rhamnoside derivative shows promise in in silico studies , inhibiting CDK9 and HSD17 β 1 enzymes important in cancer progression [5].	Shows in vitro and in silico anticancer activity. Isolated from <i>Syzygium polycephalum</i> and tested against cancer cell lines [6]. Other ellagic acid derivatives demonstrate cytotoxic effects [5].
Antimicrobial Activity	Limited direct information in search results. Its derivative was isolated from <i>Geum urbanum</i> , a plant whose	Shows broad-spectrum activity . Isolated from <i>Azelia africana</i> , it inhibited various

Activity Type	3-O-Methylelagic Acid	3,3'-Di-O-Methylelagic Acid
	extracts show antimicrobial properties [2].	bacteria including <i>E. coli</i> , <i>S. typhi</i> , and <i>C. albicans</i> with bactericidal effects [3].
Antioxidant Capacity	Less potent than its dimethylated counterpart in a specific assay. Exhibited an IC₅₀ of 72.1 µg/mL in the DPPH assay [7].	More potent antioxidant in a direct comparison. Exhibited an IC₅₀ of 63.3 µg/mL in the DPPH assay, indicating stronger free radical scavenging [7].
Antimutagenic Properties	Information limited in search results.	Shows activity equal to unmodified ellagic acid in inhibiting mutagenicity in <i>Salmonella typhimurium</i> TA100 [8].

The proposed mechanism of action for the anticancer activity of these compounds, particularly through enzyme inhibition, can be visualized as follows.



[Click to download full resolution via product page](#)

Detailed Experimental Protocols

To aid in experimental reproducibility, here are the methodologies commonly used to evaluate the key activities of these compounds.

In Vitro Anticancer Cytotoxicity Assay (MTT)

This protocol is used to determine the concentration that inhibits 50% of cell growth (EC_{50}), as applied to 3,3'-di-O-methylellagic acid [6].

- **Cell Culture:** Cancer cells (e.g., HeLa, T47D) are cultured in appropriate media and maintained at 37°C in a 5% CO₂ atmosphere.
- **Plating:** Cells are seeded into 96-well plates at a density ensuring 80% confluence and incubated for 24 hours.
- **Treatment:** The growth medium is replaced with a fresh medium containing the test compound at various concentrations.
- **Incubation:** Cells are incubated with the compound for 24 hours.
- **Viability Measurement:** 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution is added to each well and incubated for 3-4 hours. Metabolically active cells convert MTT to purple formazan crystals.
- **Solubilization & Quantification:** The medium is removed, and a detergent (e.g., Sodium Dodecyl Sulfate) is added to dissolve the formazan crystals. The absorbance of the solution is measured at around 560-570 nm using a plate reader.
- **Data Analysis:** Cell viability is calculated as a percentage of the untreated control, and the EC_{50} value is determined from the dose-response curve [6].

Antimicrobial Susceptibility Testing

This method, used to evaluate 3,3'-di-O-methylellagic acid, determines the Minimal Inhibitory Concentration (MIC) and Minimal Bactericidal Concentration (MBC) [2] [3].

- **Test Microorganisms:** Prepare standardized inoculums (e.g., 10⁵ CFU/mL) of target pathogens (e.g., *S. aureus*, *E. coli*, *C. albicans*).
- **Culture Medium:** Use Mueller Hinton Broth (MHB) for bacteria and Sabouraud Dextrose Broth for fungi.
- **Compound Dilution:** Serially dilute the test compound in a microtitre plate containing MHB to achieve a concentration range (e.g., 0.039 to 2.5 mg/mL).
- **Inoculation & Incubation:** Add bacterial inoculum to each well. Incubate the plates at the optimal temperature for the test microbe (e.g., 37°C for 18-24 hours).
- **MIC Determination:** The MIC is visually determined as the lowest concentration of the compound where no visible microbial growth occurs.
- **MBC Determination:** Subculture liquid from wells showing no growth onto fresh agar plates. The MBC is the lowest concentration that prevents growth on the agar, indicating killing of ≥99.9% of the initial inoculum [2] [3].

Antioxidant Activity (DPPH Radical Scavenging Assay)

This protocol is used to determine the IC₅₀ value, a key metric for comparing antioxidant potency, as seen in the direct comparison of the two compounds [7].

- **Reagent Preparation:** Prepare a 100 µM solution of 1,1-diphenyl-2-picrylhydrazyl (DPPH•) in ethanol.
- **Sample Preparation:** Prepare serial dilutions of the test compounds.
- **Reaction:** Mix 1 mL of the DPPH solution with various concentrations of the test compound.
- **Incubation:** Allow the reaction mixture to incubate in the dark at room temperature for 30 minutes.
- **Absorbance Measurement:** Measure the absorbance of the mixture at 517 nm against a blank (ethanol).
- **Calculation:** Calculate the percentage of DPPH radical scavenging activity using the formula: $(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control} * 100$. The IC₅₀ value (concentration required to scavenge 50% of DPPH radicals) is then calculated from the dose-response curve [2] [7].

Conclusion and Research Implications

In summary, the choice between **3-O-methylellagic acid** and 3,3'-di-O-methylellagic acid depends heavily on the research objective.

- For research focused on **antimicrobial applications** or work requiring **well-characterized pharmacokinetics**, **3,3'-di-O-methylellagic acid** is the more supported candidate, with direct evidence of efficacy and disposition [8] [3].
- For investigations into **cancer therapy**, particularly through targeted enzyme inhibition, both compounds show significant promise. 3,3'-di-O-methylellagic acid has broader preliminary support, while **3-O-methylellagic acid** serves as a key scaffold for derivatives with potent predicted activity [5] [6].

The increased methylation in 3,3'-di-O-methylellagic acid generally enhances lipophilicity, which likely contributes to its improved bioactivity and altered tissue distribution compared to its less methylated counterpart or the parent ellagic acid [8].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 3,3'-di-O-Methylellagic acid | C₁₆H₁₀O₈ | CID 5488919 [pubchem.ncbi.nlm.nih.gov]
2. Antimicrobial and antioxidant potential of different solvent extracts of... [bmcchem.biomedcentral.com]
3. di-O-methyl ellagic acid from the root bark of Afzelia ... [sciencedirect.com]
4. Spectral differentiation of 3,3'-di-O-methylellagic acid ... [sciencedirect.com]
5. O- α -Ramnoside from Shorea Beccariana: In Silico Studies [jmchemsci.com]
6. ,4, 3'-Tri- 3 - O as an anticancer agent: in vitro and in... methylellagic acid [pubs.rsc.org]
7. Chemical components and antioxidant activities of methanol extract of... [kyushu-u.elsevierpure.com]
8. Disposition of the naturally occurring antimutagenic plant phenol... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Comprehensive Comparison: 3-O-Methylellagic Acid vs. 3,3'-Di-O-Methylellagic Acid]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1953689#3-o-methylellagic-acid-vs-3-3-di-o-methylellagic-acid-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com